

Diisobutyl Disulfide: A Technical Guide to Toxicological Data and Safety Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisobutyl disulfide

Cat. No.: B074427

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl disulfide (DIBS) is an organic sulfur compound with the chemical formula $C_8H_{18}S_2$. It is a colorless to pale yellow liquid with a distinct odor.^[1] DIBS finds application as a chemical intermediate in various industrial syntheses.^[1] A thorough understanding of its toxicological profile and associated safety information is paramount for its safe handling and use in research and development settings. This technical guide provides a comprehensive overview of the available toxicological data for **Diisobutyl disulfide** and its structural analogs, details the experimental methodologies for key toxicological assessments, and visualizes potential toxicological pathways and experimental workflows.

Toxicological Data

Quantitative toxicological data for **Diisobutyl disulfide** is limited in the public domain. Therefore, a read-across approach using data from structurally similar dialkyl disulfides is employed to provide an indication of its potential toxicity.

Acute Toxicity

Acute toxicity studies evaluate the adverse effects that may occur after a single exposure to a substance.

Endpoint	Test Substance	Species	Route	Value	Reference
LD50	Di-tert-butyl disulfide	Rat	Oral	6200 mg/kg	[2]
LD50	Di-tert-butyl disulfide	Rabbit	Dermal	> 2000 mg/kg	[2]
LD50	Di-tert-butyl polysulfide	Rat	Oral	> 2000 mg/kg	[3]
LD50	Di-tert-butyl polysulfide	Rabbit	Dermal	> 2000 mg/kg	[3]
LD50	Diallyl disulfide	Rat	Oral	260 mg/kg	[4]
LD50	Diallyl disulfide	Rat	Dermal	3.6 g/kg	[4]

Note: Data for di-tert-butyl disulfide, di-tert-butyl polysulfide, and diallyl disulfide are presented as structural analogs to **Diisobutyl disulfide**.

Irritation

Irritation studies assess the potential of a substance to cause reversible inflammatory effects on the skin and in the eyes.

Endpoint	Test Substance	Species	Observation	Classification	Reference
Skin Irritation	Unspecified Disulfide	Rabbit	Very slight erythema	Mild irritant	[1] [5]
Eye Irritation	Unspecified Disulfide	Rabbit	Minimal conjunctival irritation	Minimally irritating	[6] [7]

Sensitization

Sensitization studies evaluate the potential of a substance to induce an allergic response after repeated contact.

Endpoint	Test Substance	Species	Result	Reference
Skin Sensitization	Dipropyl disulfide	Guinea Pig	May cause sensitization by skin contact	[8]

Note: Data for dipropyl disulfide is presented as a structural analog to **Diisobutyl disulfide**.

Mutagenicity

Mutagenicity assays are conducted to identify substances that can cause genetic mutations.

Test Type	Test Substance	Result	Reference
Ames Test	Diallyl disulfide	Inhibited mutagenicity of boiled pork juice	[9]

Note: Data for diallyl disulfide is presented as a structural analog to **Diisobutyl disulfide**.

Repeated Dose Toxicity

Information on the repeated dose toxicity of **Diisobutyl disulfide** is not readily available in the public literature.

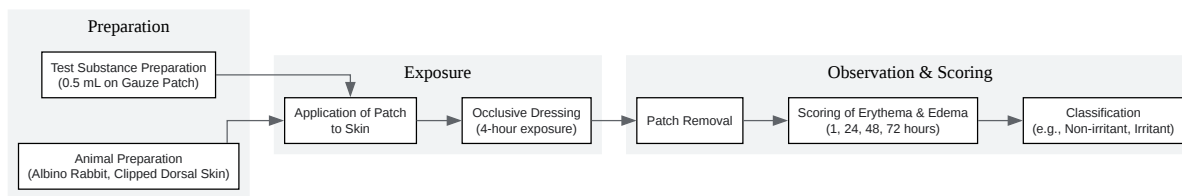
Experimental Protocols

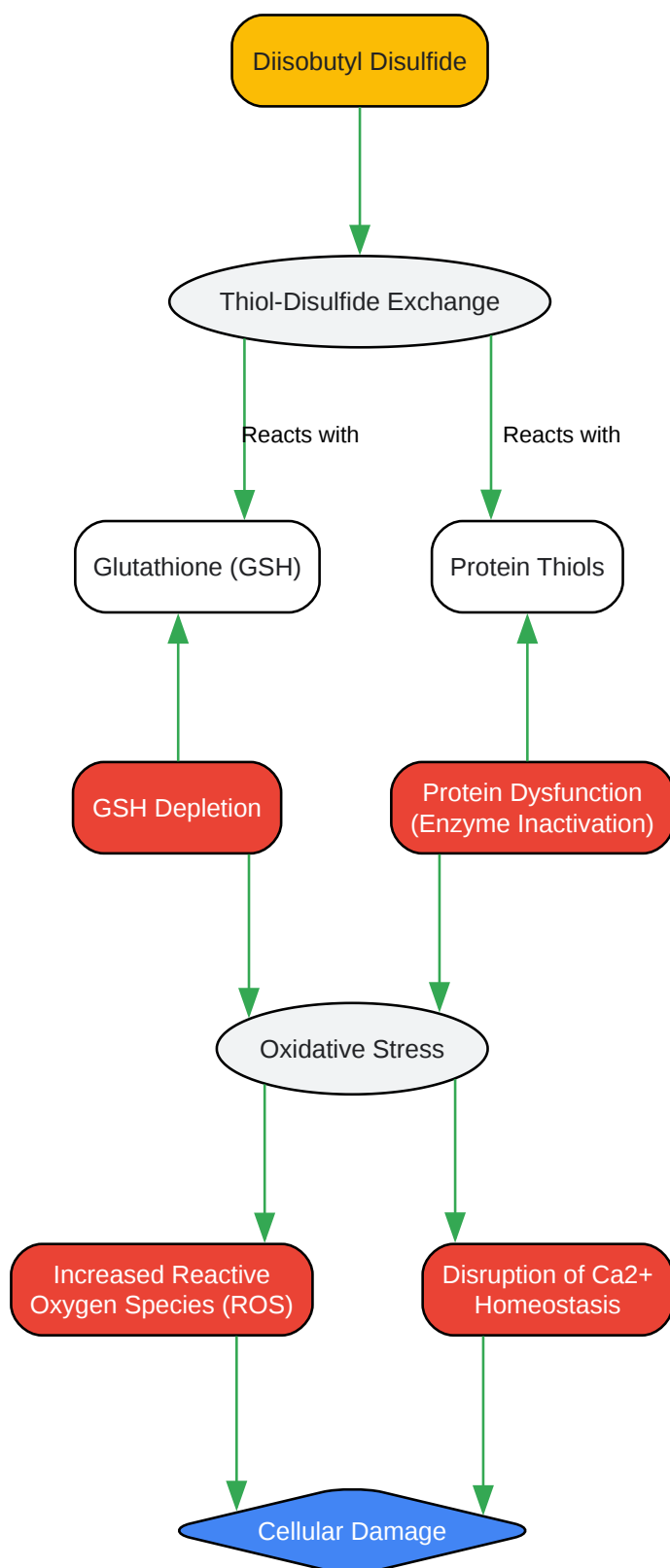
The following sections detail the standardized methodologies for key toxicological experiments, based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Acute Dermal Irritation/Corrosion (Based on OECD 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- **Test System:** Healthy young adult albino rabbits are used.
- **Procedure:** A small area of the animal's dorsal skin is clipped free of fur. 0.5 mL of the undiluted test substance is applied to a small gauze patch, which is then applied to the prepared skin and covered with an occlusive dressing for a 4-hour exposure period.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored based on a standardized scale. The Primary Irritation Index (PII) is calculated to classify the substance's irritation potential.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. daikinchemicals.com [daikinchemicals.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. chempoint.com [chempoint.com]
- 4. Diallyl disulfide - Wikipedia [en.wikipedia.org]
- 5. daikinchemicals.com [daikinchemicals.com]
- 6. chemview.epa.gov [chemview.epa.gov]
- 7. daikinchemicals.com [daikinchemicals.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Naturally occurring diallyl disulfide inhibits the formation of carcinogenic heterocyclic aromatic amines in boiled pork juice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Diisobutyl Disulfide: A Technical Guide to Toxicological Data and Safety Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074427#toxicological-data-and-safety-information-for-diisobutyl-disulfide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com